

Application Note: Synthesis of 2-Desisopropyl-2-ethyl Ritonavir Reference Standard

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Compound of Interest

Compound Name: 2-Desisopropyl-2-ethyl Ritonavir

CAS No.: 165315-26-4

Cat. No.: B137741

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Introduction & Strategic Analysis

In the development of Ritonavir, a potent HIV protease inhibitor, the control of process-related impurities is mandated by ICH Q3A(R2) guidelines.^[2] **2-Desisopropyl-2-ethyl Ritonavir** arises primarily from the presence of propionamide impurities in the isobutyramide starting material or via alternative thio-amide formation pathways during the construction of the thiazole "left-wing" moiety.^{[1][2]}

This protocol details a convergent synthesis strategy. Unlike linear approaches, a convergent route minimizes the consumption of the high-value chiral diamino-alcohol core.^{[1][2]} The strategy hinges on the independent synthesis of the modified 2-Ethyl-Thiazole Side Chain followed by its coupling to the Ritonavir backbone.^{[1][2]}

Retrosynthetic Logic

The target molecule is disconnected at the urea linkage and the amide bond, revealing three key fragments:

- Fragment A (Modified Left Wing): N-Methyl-1-(2-ethyl-4-thiazolyl)methanamine.^{[1][2]}

- Fragment B (Linker): L-Valine (activated).
- Fragment C (Core + Right Wing): (2S,3S,5S)-2-Amino-5-[[[(5-thiazolyl)methoxy]carbonyl]amino]-1,6-diphenyl-3-hydroxyhexane.[1][2]

Experimental Protocol

Phase I: Synthesis of the Modified Thiazole Amine (Fragment A)

The critical deviation from the standard Ritonavir synthesis is the substitution of the isopropyl group with an ethyl group at the 2-position of the thiazole ring.

Step 1.1: Synthesis of Thiopropionamide

Rationale: Thiopropionamide is the sulfur source required to form the thiazole ring with the ethyl substituent.

- Reagents: Propionamide (1.0 eq), Lawesson's Reagent (0.6 eq) or P₄S₁₀. [2]
- Solvent: THF or Toluene.
- Protocol:
 - Suspend propionamide in anhydrous THF under N₂ atmosphere.
 - Add Lawesson's Reagent portion-wise to control exotherm.
 - Reflux for 2-4 hours until TLC indicates consumption of amide. [1][2]
 - Cool and concentrate. Purify via flash column chromatography (SiO₂, Hexane/EtOAc) to yield Thiopropionamide as a yellow solid. [2]

Step 1.2: Hantzsch Thiazole Cyclization

Rationale: The Hantzsch synthesis constructs the thiazole ring by condensing the thioamide with an

-haloketone.

- Reagents: Thiopropionamide (1.0 eq), 1,3-Dichloroacetone (1.1 eq).[1][2]
- Solvent: Ethanol or Dimethoxyethane (DME).[2]
- Protocol:
 - Dissolve thiopropionamide in Ethanol.
 - Add 1,3-Dichloroacetone dropwise at room temperature.
 - Heat to reflux for 6-12 hours. The reaction passes through a hydroxy-thiazoline intermediate before dehydrating to the thiazole.[1][2]
 - Concentrate the mixture. Neutralize with aqueous NaHCO_3 .
 - Extract with Ethyl Acetate (EtOAc).[2] Dry over Na_2SO_4 and concentrate to obtain 4-(Chloromethyl)-2-ethylthiazole.[1][2]
 - Note: This intermediate is a potent alkylating agent; handle with care.

Step 1.3: Amination

Rationale: Displacement of the chloride with methylamine installs the necessary secondary amine functionality.

- Reagents: 4-(Chloromethyl)-2-ethylthiazole (1.0 eq), Methylamine (40% aq. or 2M in THF, 5.0 eq).
- Protocol:
 - Dissolve the chloromethyl thiazole in THF.
 - Add excess methylamine solution at 0°C.
 - Stir at ambient temperature for 4 hours. Excess amine prevents bis-alkylation.[1][2]
 - Concentrate to remove solvent and excess methylamine.
 - Partition between DCM and water (pH adjusted to >10 with NaOH).[2]

- Isolate the organic layer, dry, and distill/evaporate to yield N-Methyl-1-(2-ethyl-4-thiazolyl)methanamine (Fragment A).[1][2]

Phase II: Construction of the Urea Linker

Step 2.1: Activation of L-Valine

Rationale: We use Bis(trichloromethyl)carbonate (Triphosgene) or p-Nitrophenyl chloroformate to activate L-Valine for urea formation.[1][2] The Triphosgene method is preferred for high purity.

- Reagents: L-Valine Methyl Ester HCl (1.0 eq), Bis(trichloromethyl)carbonate (0.35 eq), Diisopropylethylamine (DIPEA) (3.0 eq).[1][2]
- Solvent: Dichloromethane (DCM).[2]
- Protocol:
 - Suspend L-Valine Methyl Ester HCl in dry DCM at -10°C.
 - Add DIPEA slowly.
 - Add Bis(trichloromethyl)carbonate dissolved in DCM dropwise over 30 mins. Maintain temp < -5°C to avoid racemization.[1][2]
 - Stir for 1 hour to form the isocyanate intermediate in situ.

Step 2.2: Urea Formation[2]

- Reagents: Fragment A (1.0 eq) from Phase I.
- Protocol:
 - To the cold isocyanate solution, add Fragment A (dissolved in DCM) dropwise.
 - Allow to warm to room temperature and stir for 2 hours.
 - Quench with water. Wash organics with 1N HCl (to remove unreacted amine) and sat.[2] NaHCO₃.

- Concentrate to yield the Modified Valine-Urea Ester.

Step 2.3: Hydrolysis[2]

- Reagents: LiOH (2.0 eq), THF/Water (3:1).[2]
- Protocol:
 - Dissolve the ester in THF/Water. Add LiOH.
 - Stir at 20°C until hydrolysis is complete (monitor by HPLC).
 - Acidify carefully with 1N HCl to pH 3-4.
 - Extract with EtOAc, dry, and concentrate to yield the Modified Valine-Urea Acid.

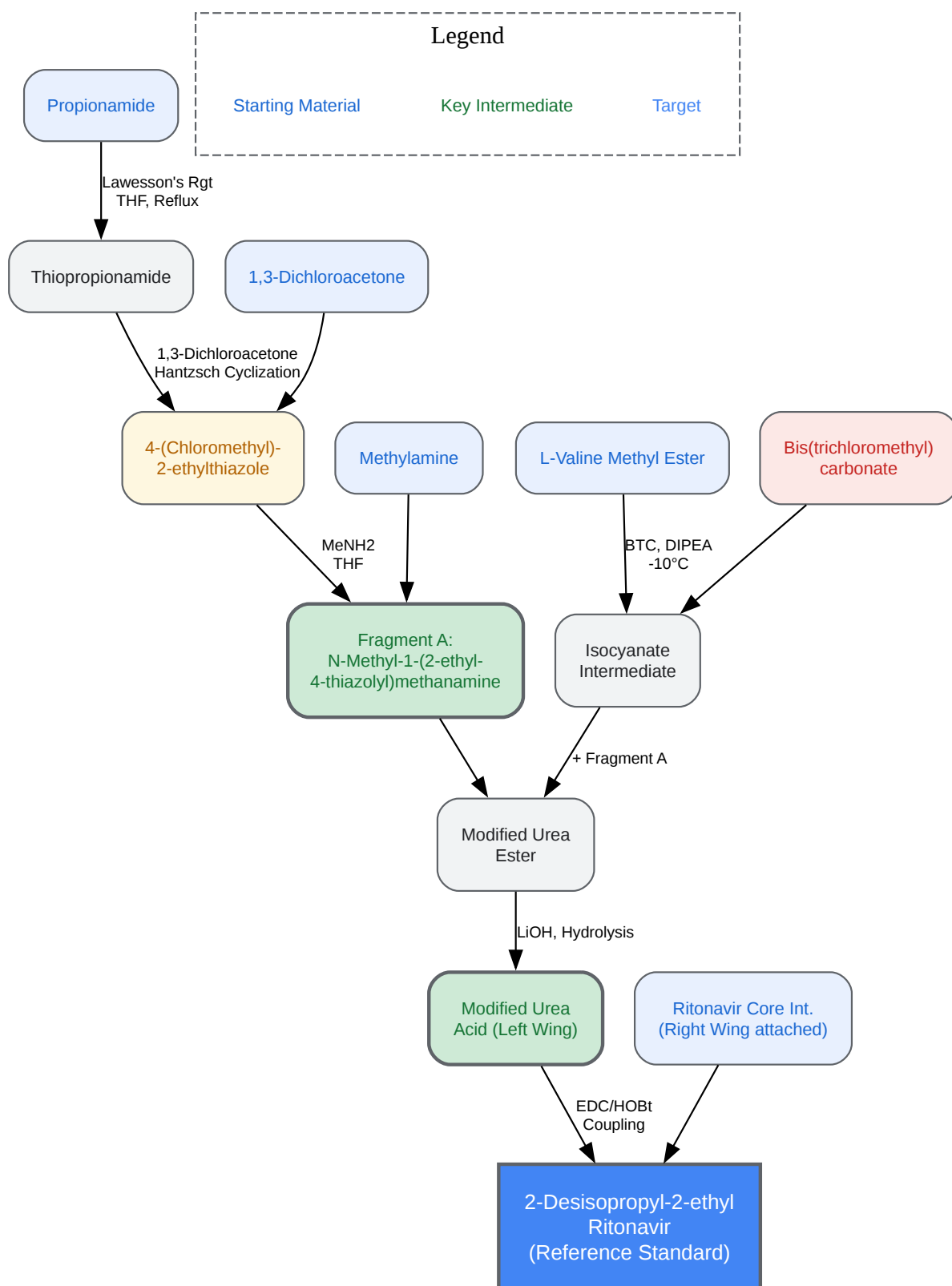
Phase III: Final Coupling (Fragment Condensation)[1][2]

Rationale: The final step couples the modified "Left Wing" acid to the "Core + Right Wing" amine. The core fragment (Ritonavir Intermediate) is commercially available or synthesized via standard routes.

- Reagents:
 - Modified Valine-Urea Acid (1.0 eq).[1][2]
 - Ritonavir Core Intermediate: (2S,3S,5S)-2-Amino-5-[[[(5-thiazolyl)methoxy]carbonyl]amino]-1,6-diphenyl-3-hydroxyhexane (1.0 eq).[1][2]
 - Coupling Agents: EDC.HCl (1.2 eq), HOBt (1.2 eq), or HATU (1.1 eq).[2]
 - Base: N-Methylmorpholine (NMM) or DIPEA.[1][2]
- Solvent: DMF or EtOAc.
- Protocol:
 - Dissolve the Modified Valine-Urea Acid in DMF.[1][2]

- Add EDC.HCl and HOBT at 0°C. Stir for 30 mins to activate the acid.
- Add the Ritonavir Core Intermediate and NMM.
- Stir at room temperature for 12-16 hours.
- Workup: Dilute with EtOAc. Wash successively with 5% citric acid, water, 5% NaHCO₃, and brine.
- Purification: The crude material requires purification to meet Reference Standard grade (>98%). Use Preparative HPLC (C18 column, Acetonitrile/Water + 0.1% Formic Acid gradient).[2]
- Lyophilization: Freeze-dry the pure fractions to obtain **2-Desisopropyl-2-ethyl Ritonavir** as a white amorphous solid.

Visualization of Synthesis Workflow



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Figure 1: Convergent synthesis pathway for **2-Desisopropyl-2-ethyl Ritonavir**, highlighting the modification of the thiazole 'Left Wing'.

Analytical Characterization (Self-Validation)

To certify the synthesized material as a Reference Standard, the following data must be acquired.

NMR Specification

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - Distinctive Signal: The isopropyl methine septet (ppm) of the standard Ritonavir thiazole (left side) will be absent.[\[2\]](#)
 - New Signal: Look for the ethyl group signals: A triplet (ppm, 3H) and a quartet (ppm, 2H) corresponding to the 2-ethyl substituent on the thiazole.[\[2\]](#)
 - Backbone: The signals for the valine isopropyl (0.8-0.9 ppm) and the core phenyl groups (7.1-7.3 ppm) must remain intact.[\[1\]](#)[\[2\]](#)

Mass Spectrometry[\[1\]](#)[\[2\]](#)[\[6\]](#)

- Method: LC-MS (ESI+).[\[1\]](#)[\[2\]](#)
- Expected Mass:
 - Ritonavir MW: 720.95 Da.[\[3\]](#)
 - Modification: Isopropyl ($-\text{C}_3\text{H}_7$, mass 43)
Ethyl ($-\text{C}_2\text{H}_5$, mass 29).[\[1\]](#)[\[2\]](#) Difference = -14 Da.[\[1\]](#)[\[2\]](#)
 - Target Mass:
Da.[\[1\]](#)[\[2\]](#)

- m/z [M+H]⁺: 707.3.

Table 1: Comparison of Ritonavir vs. Ethyl Analog[8]

Feature	Ritonavir (Standard)	2-Desisopropyl-2-ethyl Ritonavir (Impurity)
CAS	155213-67-5	165315-26-4
Formula	C ₃₇ H ₄₈ N ₆ O ₅ S ₂	C ₃₆ H ₄₆ N ₆ O ₅ S ₂
MW	720.95	706.92
Thiazole 1 (Left)	2-Isopropyl-4-thiazolyl	2-Ethyl-4-thiazolyl
Thiazole 2 (Right)	5-Thiazolyl	5-Thiazolyl
Retention Time (RRT)	1.00	~0.85 - 0.92 (Method Dependent)

References

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- Splendid Lab. **2-Desisopropyl-2-ethyl Ritonavir** Reference Standard Data. [Link](#)
- LGC Standards. Ritonavir Impurity F Data Sheet. [Link](#)

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